

# Synergistic Interactions of Endothall with Other Herbicides: A Comparative Guide

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## Compound of Interest

Compound Name: *Endothall*

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**Endothall**, a widely utilized contact herbicide, particularly in aquatic environments, has demonstrated enhanced efficacy when used in combination with other herbicides. These synergistic or additive interactions can lead to improved weed control, reduced herbicide application rates, and a broader spectrum of activity. This guide provides a comparative analysis of **Endothall**'s performance when combined with other herbicides, supported by experimental data, detailed methodologies, and an exploration of the underlying mechanisms of action.

## Enhanced Efficacy through Herbicide Combinations

Experimental evidence consistently demonstrates that tank-mixing **Endothall** with other herbicides can result in greater and more rapid weed control than when either product is used alone. This is particularly evident in the management of invasive aquatic species such as Eurasian watermilfoil (*Myriophyllum spicatum*) and hydrilla (*Hydrilla verticillata*).

## Control of Eurasian Watermilfoil

Studies have shown that combining **Endothall** with auxin-type systemic herbicides like 2,4-D and triclopyr offers both rapid, contact control from **Endothall** and the systemic action of the partner herbicide, leading to more complete and faster plant kill.<sup>[1][2]</sup> While 2,4-D or triclopyr alone can achieve over 90% control within three weeks, the initial effect is slow. In contrast, combinations with **Endothall** provide at least 45% control in the first week and over 90%

control by the second week.[1] Interestingly, while the combination enhances overall efficacy, recent research on hybrid watermilfoil (*M. spicatum* × *M. sibiricum*) indicates that the combination of **Endothall** and 2,4-D can reduce the translocation of both herbicides from the shoots to the roots.[3] Despite this, field observations suggest that the combination remains highly effective.[3]

## Control of Hydrilla

The combination of **Endothall** with diquat and copper has proven effective for controlling hydrilla. Field demonstrations have shown that low rates of **Endothall** (1 mg/L) combined with copper (0.5 mg/L) or diquat (0.5 mg/L) can provide control that is as good as or better than higher rates of **Endothall** (3 mg/L) used alone.[4] The combination of diquat and copper is known to facilitate a "quicken knockdown" of hydrilla, potentially by increasing the uptake of each herbicide.[4][5] However, the efficacy of diquat, and its combinations, can be negatively impacted by water turbidity.[6] In such conditions, a higher rate of diquat in combination with **Endothall** may be necessary to achieve desired control.[6]

## Quantitative Data Summary

The following tables summarize the quantitative data from key studies on the synergistic effects of **Endothall** with other herbicides.

Table 1: Efficacy of **Endothall** and Herbicide Combinations on Eurasian Watermilfoil

Treatment	Concentration (mg ae L <sup>-1</sup> )	Exposure Time (hr)	Control (%) at 1 Week	Control (%) at 2 Weeks	Control (%) at 3 Weeks
Endothall	1.0	24	>45	>90	>90
2,4-D	0.5	24	<20	---	>90
Triclopyr	0.5	24	<20	---	>90
Endothall + 2,4-D	1.0 + 0.5	24	>45	>90	100
Endothall + Triclopyr	1.0 + 0.5	24	>45	>90	100

Data sourced from Madsen et al. (2010)[1][2]

Table 2: Efficacy of **Endothall** and Herbicide Combinations on Hydrilla

Treatment	Concentration (mg/L ai)	Control (%) at 3 WAT	Control (%) at 8 WAT	Control (%) at 12 WAT
Endothall AQ (1) + Endothall HY (0.2)	1.0 + 0.2	---	---	>90
Endothall AQ (1) + Copper (0.5)	1.0 + 0.5	---	---	>90
Endothall AQ (1.5) + Diquat (0.21)	1.5 + 0.21	33	79	92
Endothall AQ (3) + Diquat (0.21)	3.0 + 0.21	76	76	67
Endothall AQ (3) + Copper (0.5)	3.0 + 0.5	82	76	87
Endothall AQ (3)	3.0	---	---	<70 (inferred)

WAT = Weeks After Treatment. Data sourced from Skogerboe et al. (2004)[4]

## Experimental Protocols

### Mesocosm Study on Eurasian Watermilfoil Control

- Objective: To evaluate the efficacy of **Endothall**, 2,4-D, and triclopyr, alone and in combination, for the control of Eurasian watermilfoil.[1][2]
- Experimental Setup: Outdoor mesocosm tanks were used.
- Plant Material: Apical shoots of Eurasian watermilfoil were planted in sediment-filled pots.

- **Herbicide Application:** Herbicides were applied to the water column at the concentrations listed in Table 1.
- **Exposure Time:** Plants were exposed to the herbicides for 12 or 24 hours, after which the tanks were drained and refilled with fresh water three times to remove herbicide residues.[1]
- **Data Collection:** Plant biomass was harvested at specified intervals (e.g., 4 weeks after treatment) to assess control efficacy. Visual assessments of plant injury were also conducted.[1]
- **Statistical Analysis:** Data were subjected to appropriate statistical analyses to determine significant differences between treatments.

## Field Demonstration for Hydrilla Control

- **Objective:** To examine the effectiveness of combining **Endothall** with other aquatic herbicides for the control of hydrilla in a field setting.[4][7]
- **Experimental Setup:** Field plots were established in a water body with a natural infestation of hydrilla.
- **Herbicide Application:** Herbicides were applied to the plots at the concentrations listed in Table 2. A dye was used to monitor water exchange rates.[4]
- **Data Collection:** Plant biomass was collected using a rake sampling method at 3, 8, and 12 weeks after treatment to determine control efficacy.[7]
- **Statistical Analysis:** Biomass data were analyzed to compare the effectiveness of the different herbicide combinations.

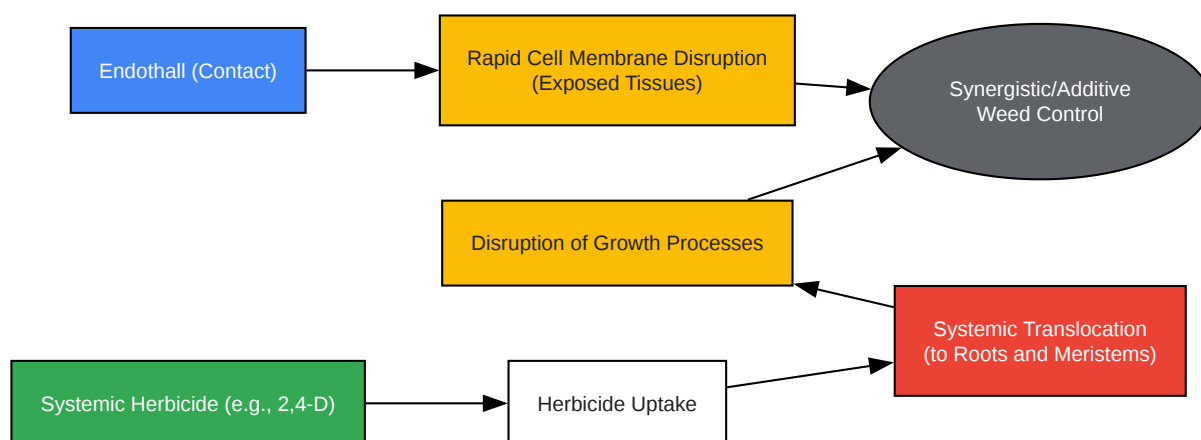
## Mechanisms of Action and Synergistic Interactions

**Endothall's** primary mode of action is the inhibition of protein phosphatases 1 (PP1) and 2A (PP2A).[8] This disruption of cellular processes leads to a rapid breakdown of cell membranes and subsequent plant death.[1][9] It is considered a contact herbicide, meaning it primarily affects the plant tissues it directly touches.[10]

The synergistic effects observed with other herbicides can be attributed to several factors:

- **Complementary Modes of Action:** Combining a contact herbicide like **Endothall** with a systemic herbicide like 2,4-D or triclopyr provides a multi-pronged attack on the target weed. **Endothall** provides rapid burndown of exposed tissues, while the systemic herbicide translocates throughout the plant, killing roots and preventing regrowth.[1][2]
- **Enhanced Uptake:** In some combinations, one herbicide may facilitate the uptake of the other. For instance, it has been suggested that combining diquat and copper increases the uptake of both herbicides in hydrilla.[4][5]
- **Overcoming Resistance:** Using herbicides with different modes of action in combination can be a strategy to manage or delay the development of herbicide-resistant weed populations.

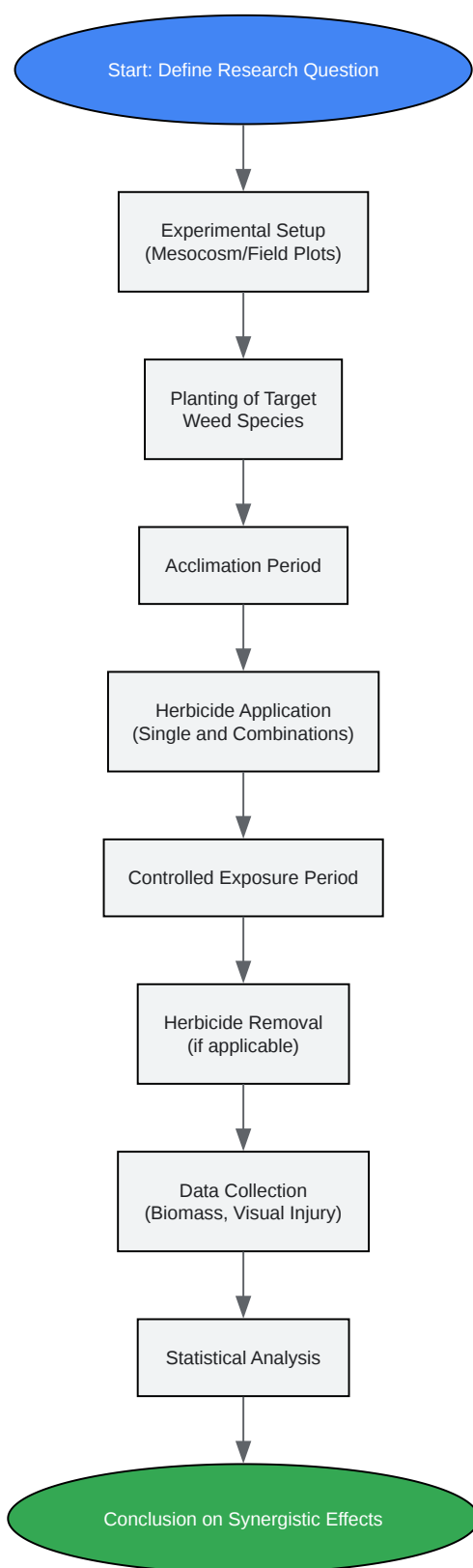
Below is a conceptual diagram illustrating the interaction between a contact and a systemic herbicide.



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Caption: Conceptual workflow of synergistic action between a contact and systemic herbicide.

The following diagram illustrates a generalized experimental workflow for evaluating herbicide combinations.



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Caption: Generalized experimental workflow for herbicide combination studies.

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## References

- 1. apps.dtic.mil [apps.dtic.mil]
- 2. researchgate.net [researchgate.net]
- 3. Endothall and 2,4-D activity in milfoil hybrid (Myriophyllum spicatum × M. sibiricum) when applied alone and in combination | Weed Science | Cambridge Core [cambridge.org]
- 4. wots.el.erdc.dren.mil [wots.el.erdc.dren.mil]
- 5. uplaquatics.com [uplaquatics.com]
- 6. emrrp.el.erdc.dren.mil [emrrp.el.erdc.dren.mil]
- 7. researchgate.net [researchgate.net]
- 8. noaa.gov [noaa.gov]
- 9. apms.org [apms.org]
- 10. srac.msstate.edu [srac.msstate.edu]
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